

Personal protective equipment for handling 4-Bromo-2,2-diphenylbutyronitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromo-2,2-diphenylbutyronitrile

Cat. No.: B143478

[Get Quote](#)

Essential Safety and Handling Guide for 4-Bromo-2,2-diphenylbutyronitrile

This guide provides crucial safety protocols, operational procedures, and disposal plans for handling **4-Bromo-2,2-diphenylbutyronitrile**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and GHS Classification

4-Bromo-2,2-diphenylbutyronitrile is classified as a hazardous substance. The primary hazards associated with this chemical are:

- Acute Toxicity: Harmful if swallowed.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Skin Irritation: May cause skin irritation.[\[2\]](#)
- Eye Irritation: May cause serious eye irritation.[\[2\]](#)

The signal word for this chemical is "Warning".[\[1\]](#)[\[4\]](#)

Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₄ BrN	[1]
Molecular Weight	300.19 g/mol	[1]
Appearance	Off-white powder solid	[1]
Melting Point/Range	65°C to 69°C	[2]
Flash Point	177°C	[2]
Solubility	Practically insoluble in water. Soluble in methanol.	[2]

Personal Protective Equipment (PPE)

A stringent PPE protocol is mandatory to minimize exposure and ensure personal safety.

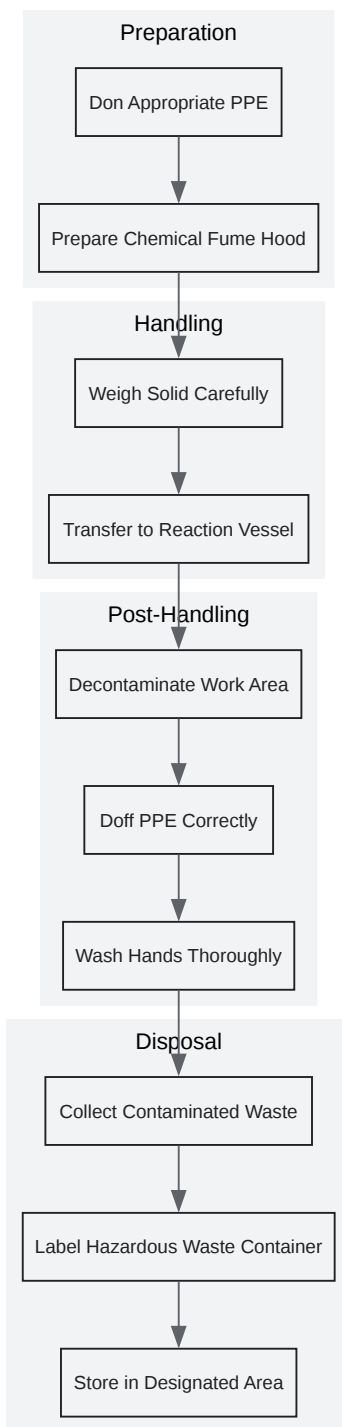
Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or safety glasses with side-shields. A face shield may be necessary for splash-prone operations.[5]	Protects against dust particles and chemical splashes that can cause eye irritation.
Skin and Body Protection	Long-sleeved laboratory coat. [1] Chemical-resistant clothing may be required for larger quantities.	Prevents skin contact with the solid chemical.
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene).[5] Gloves should be inspected before use and changed immediately if contaminated.[5] [6]	Protects hands from direct contact with the chemical.
Respiratory Protection	Generally not required for small quantities in a well-ventilated area.[1][5] A NIOSH-approved respirator should be used if dust is generated or ventilation is inadequate.[5]	Protects against inhalation of dust.

Operational Plan: Step-by-Step Handling Procedures

A systematic workflow is critical for minimizing exposure and preventing contamination. All handling of **4-Bromo-2,2-diphenylbutyronitrile** should occur in a designated area, preferably within a chemical fume hood.[5]

Experimental Workflow Diagram

Safe Handling and Disposal Workflow for 4-Bromo-2,2-diphenylbutyronitrile

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and disposal of **4-Bromo-2,2-diphenylbutyronitrile**.

Detailed Experimental Protocol

1. Preparation:

- Don PPE: Before handling the compound, ensure all required personal protective equipment as detailed in the table above is worn.[5]
- Prepare Work Area: Work should be conducted in a well-ventilated area, such as a certified chemical fume hood.[5] Cover the work surface with absorbent, disposable bench paper.

2. Handling:

- Weighing: To minimize dust generation, handle the solid material with care.[5] Use a clean, dedicated spatula and weigh boat.
- Transferring: When transferring the powder, avoid creating dust. If preparing a solution, add the solid to the solvent slowly to prevent splashing.
- General Practices: Avoid contact with skin, eyes, and clothing.[1] Do not breathe in dust.[2] Keep containers tightly closed when not in use.

3. Post-Handling:

- Decontamination: Thoroughly clean the work surface and any equipment used with a suitable solvent, followed by soap and water.
- Doffing PPE: Remove PPE carefully to avoid cross-contamination. Remove gloves last and wash hands thoroughly with soap and water after handling.[6]

4. First Aid Measures:

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell.[1]
- If on Skin: Wash with plenty of soap and water.[2] If skin irritation occurs, seek medical advice.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2] If eye irritation persists, get medical attention.

- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[2]

Disposal Plan

Proper disposal of **4-Bromo-2,2-diphenylbutyronitrile** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Classification: This material is classified as hazardous waste.[1]
- Solid Waste: Collect all solid waste contaminated with the compound (e.g., gloves, weigh boats, paper towels) in a designated, sealed, and clearly labeled hazardous waste container for halogenated organic waste.[6][7]
- Liquid Waste: Solutions containing **4-Bromo-2,2-diphenylbutyronitrile** should be collected in a separate, sealed, and labeled hazardous waste container for halogenated organic compounds.[5][6][7]
- Container Disposal: Dispose of the container to a hazardous or special waste collection point.[1]
- Regulatory Compliance: All disposal must be in accordance with local, state, and federal regulations.[1] Do not dispose of down the drain.[7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.dk [fishersci.dk]
- 2. 4-Bromo-2, 2-Diphenylbutyronitrile Manufacturers, with SDS [mubychem.com]
- 3. 4-Bromo-2,2-diphenylbutyronitrile | C16H14BrN | CID 96575 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 4-Bromo-2,2-diphenylbutyronitrile | 39186-58-8 [sigmaaldrich.com]

- 5. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 6. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 7. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- To cite this document: BenchChem. [Personal protective equipment for handling 4-Bromo-2,2-diphenylbutyronitrile]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b143478#personal-protective-equipment-for-handling-4-bromo-2-2-diphenylbutyronitrile>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com